

Application Notes and Protocols for 4-Cyanobutanoic Acid

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Compound of Interest

Compound Name: 4-Cyanobutanoic acid

Cat. No.: B1584071

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and appropriate storage of **4-Cyanobutanoic acid** (CAS No: 39201-33-7). Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Overview and Safety Summary

4-Cyanobutanoic acid is a chemical intermediate that requires careful handling due to its potential hazards. It is classified as harmful if swallowed, in contact with skin, or inhaled, and can cause severe skin burns and eye damage.^{[1][2][3]} All personnel handling this compound must be thoroughly trained in its properties and the associated safety procedures.

Primary Hazards:

- Acute toxicity (oral, dermal, inhalation)^{[2][3]}
- Corrosive^[2]
- Serious eye and skin irritant^{[2][3]}

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before use.

Quantitative Data Summary

The following table summarizes the key quantitative data for the handling and storage of **4-Cyanobutanoic acid**.

Parameter	Value	Source
Storage Temperature	Room Temperature or Refrigerated (2°C - 8°C)	[4][5]
Melting Point	35 °C	[6]
Boiling Point	320.4 °C at 760 mmHg	[4][6]
Flash Point	147.6 ± 23.2 °C	[6]
Density	1.1 ± 0.1 g/cm³	[6]

Experimental Protocols

Protocol for Safe Handling of 4-Cyanobutanoic Acid

This protocol outlines the steps for safely handling **4-Cyanobutanoic acid** in a laboratory setting.

A. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **4-Cyanobutanoic acid** in a well-ventilated area. A chemical fume hood is required.[1][6]
- Eye Protection: Wear chemical safety goggles or a face shield.[1][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[1][6]
- Respiratory Protection: If there is a risk of dust or aerosol formation, use a NIOSH-approved respirator.[1]

B. Handling Procedure

- Before handling, ensure all necessary PPE is donned correctly.

- Avoid contact with skin and eyes.[6]
- Prevent the formation of dust and aerosols during handling.[6]
- Use non-sparking tools to prevent ignition from electrostatic discharge.[6]
- Do not eat, drink, or smoke in the area where the chemical is handled.[6][7]
- After handling, wash hands and any exposed skin thoroughly.[1][6]
- Contaminated clothing should be removed and washed before reuse.[1][6]

Protocol for Storage of 4-Cyanobutanoic Acid

This protocol describes the appropriate conditions for the storage of **4-Cyanobutanoic acid** to maintain its stability and integrity.

A. Storage Conditions

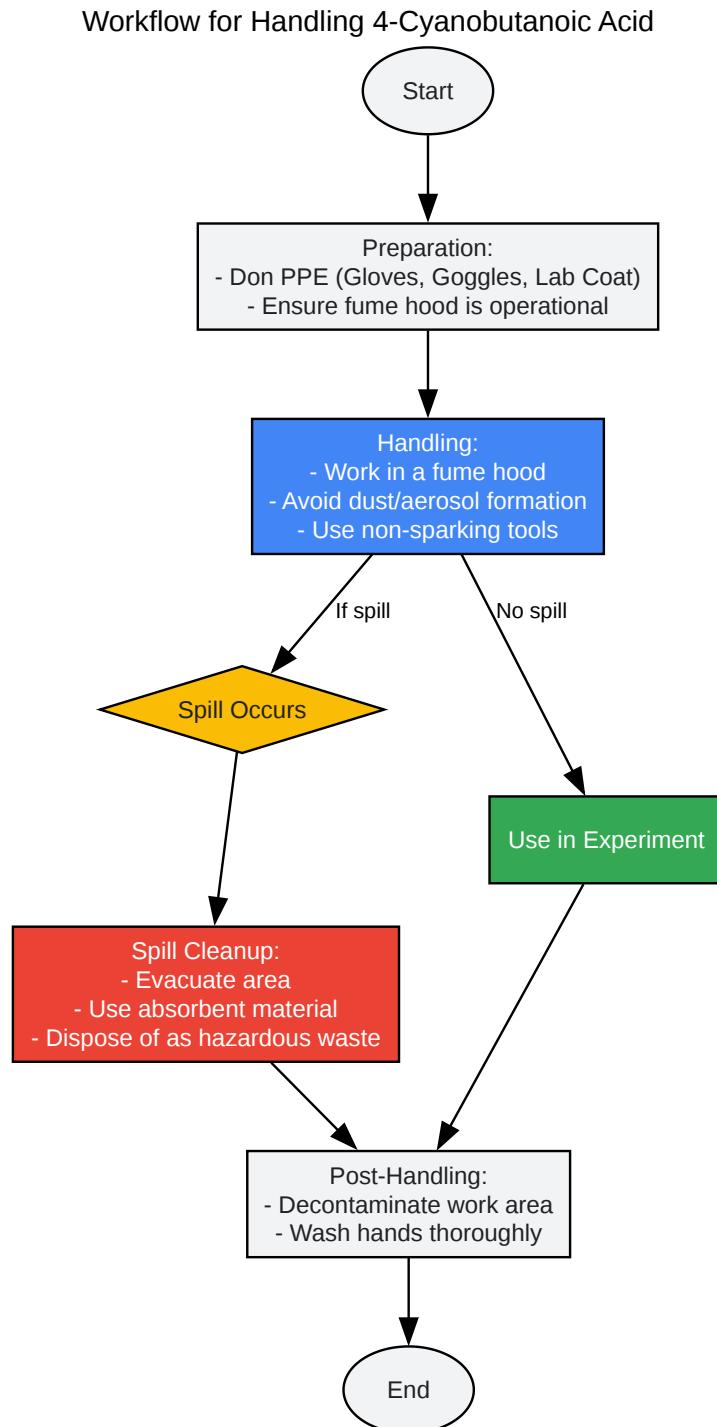
- Container: Store in a tightly closed container.[6]
- Location: Keep in a dry, cool, and well-ventilated place.[6]
- Temperature: Store at room temperature.[4] For long-term storage, refrigeration at 2-8°C is recommended.[5]
- Incompatible Materials: Store away from oxidizing agents, strong acids, strong bases, heat, flames, and sparks.[1][7]

B. Storage Procedure

- Ensure the container is properly labeled with the chemical name and any hazard warnings.
- Keep the container tightly sealed to prevent moisture ingress and contamination.[6]
- Store in a designated chemical storage area away from incompatible materials.[6]
- The storage area should be locked to restrict access to authorized personnel only.[6]

Visualization

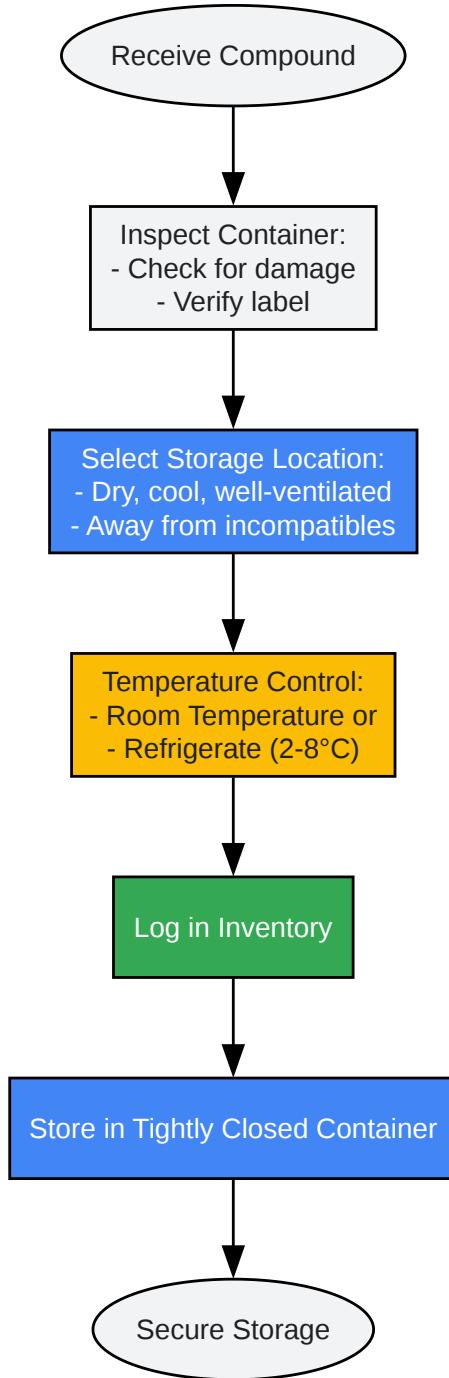
The following diagrams illustrate the key workflows for handling and storing **4-Cyanobutanoic acid**.



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Caption: Workflow for Handling 4-Cyanobutanoic Acid.

Storage Protocol for 4-Cyanobutanoic Acid



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Caption: Storage Protocol for 4-Cyanobutanoic Acid.

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